Application Notes and Protocols: In Vivo Application of the cvxIAA-ccvTIR1 System

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Compound of Interest

Compound Name:	*cvxIAA*
CAS No.:	*2127037-35-6*
Cat. No.:	*B606843*

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Audience: Researchers, scientists, and drug development professionals.

Introduction: The **cvxIAA**-ccvTIR1 system is an engineered, orthogonal chemical genetic tool for inducing protein degradation or auxin signaling pathways in vivo with high specificity.[1][2][3] Developed through a "bump-and-hole" strategy, this system overcomes the limitations of the natural auxin-inducible degron (AID) system by preventing crosstalk with endogenous auxin pathways.[1][4][5] It consists of two components: a synthetically modified auxin, convex Indole-3-acetic acid (**cvxIAA**), and a mutated receptor, concave Transport Inhibitor Response 1 (ccvTIR1).[1][6] The ccvTIR1 receptor is engineered with a mutation (typically F79G) that creates a cavity, or "hole," preventing the binding of endogenous auxin.[1][6] The **cvxIAA** molecule is designed with a bulky side group, or "bump," that specifically fits into the engineered cavity of ccvTIR1, but not the wild-type TIR1 receptor.[1][6][7] This orthogonal pairing allows for precise temporal and spatial control over the degradation of a target protein fused to an auxin-inducible degron (AID) tag, triggered only by the administration of **cvxIAA** in organisms expressing ccvTIR1.[2][3]

Principle of the System & Signaling Pathway

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The **cvxIAA**-ccvTIR1 system hijacks the cell's natural ubiquitin-proteasome pathway to induce protein degradation. The mechanism is as follows:

- Expression: The engineered E3 ubiquitin ligase component, ccvTIR1, is expressed in the target cells or organism. The protein of interest (POI) is tagged with an Auxin/Indole-3-Acetic Acid (Aux/IAA) degron peptide.
- Induction: The cell-permeable small molecule, **cvxIAA**, is administered in vivo.
- Complex Formation: **cvxIAA** binds specifically to the ccvTIR1 protein. This binding event creates a stable surface for the recruitment of the Aux/IAA-tagged POI.[1][6]
- Ubiquitination: The newly formed ccvTIR1-**cvxIAA**-Aux/IAA-POI complex is recognized by the rest of the SCF (Skp1-Cullin-F-box) E3 ubiquitin ligase machinery. The SCF complex polyubiquitinates the POI.
- Degradation: The polyubiquitinated POI is recognized and degraded by the 26S proteasome.

This process allows for rapid and reversible depletion of the target protein, conditional upon the presence of **cvxIAA**.

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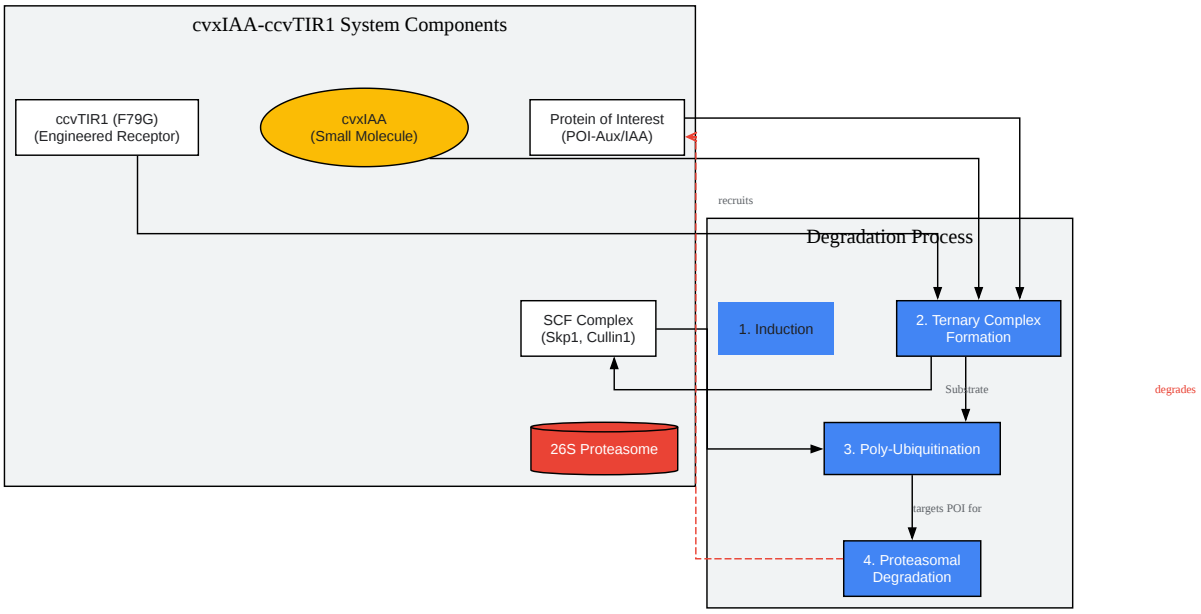

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Caption: Mechanism of **cvxIAA**-ccvTIR1 induced protein degradation.

Quantitative Data Summary

The efficacy of the **cvxIAA**-ccvTIR1 system has been quantified in several in vivo studies, primarily in Arabidopsis thaliana. The data below summarizes key parameters for researchers planning experiments.

Table 1: Biochemical Binding Affinity

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Interacting Components	Ligand	Binding Affinity (BD_{50})	Notes
ccvTIR1 + IAA7DII peptide	cvxIAA	3.98 ± 0.60 μM	Demonstrates strong, specific binding of the engineered pair.[1][8]
Wild-Type TIR1 + IAA7DII peptide	IAA	11.54 ± 1.23 μM	Baseline for comparison with the natural auxin system.[1][8]
ccvTIR1 + IAA7DII peptide	IAA/NAA	No binding detected	Confirms the orthogonality of the ccvTIR1 receptor, which does not interact with natural auxins.[1]
Wild-Type TIR1 + IAA7DII peptide	cvxIAA	No binding detected	Confirms that cvxIAA does not interact with the endogenous wild-type TIR1 receptor.[1]

Table 2: In Vivo Effective Concentrations and Observed Phenotypes (Arabidopsis)

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cvxIAA Concentration	Application	Observed Effect
50 nM	Root growth analysis (microfluidics)	Rapidly caused root growth inhibition in seedlings expressing ccvTIR1.[9]
0.3 µM	Root growth inhibition on agar media	Resulted in 60-70% inhibition of root growth in 35S::ccvTIR1 seedlings.[1]
1.0 µM	Induction of auxin reporter (DR5::GFP)	Strong, dosage-dependent GFP signal observed throughout the roots of 35S::ccvTIR1 seedlings after 24 hours.[2][10]
Varies (µM range)	Hypocotyl acid growth / H+-ATPase activation	Induced a ~1.5-fold increase in the phosphorylation of H+-ATPase (AHA2 T947) in ccvTIR1-expressing seedlings.[7][11]
Picomolar range	Yeast-two-hybrid system	An improved version using 5-adamantyl-IAA (pico_cvxIAA) and ccvTIR1(F79A) showed activity at picomolar concentrations.[6][12]

Experimental Protocols

The following protocols provide a general framework for using the **cvxIAA**-ccvTIR1 system in vivo, based on methodologies reported in Arabidopsis thaliana. These can be adapted for other model systems.

Protocol 1: General Workflow for In Vivo Protein Depletion

This protocol outlines the key steps from experimental setup to data analysis for a typical in vivo study.

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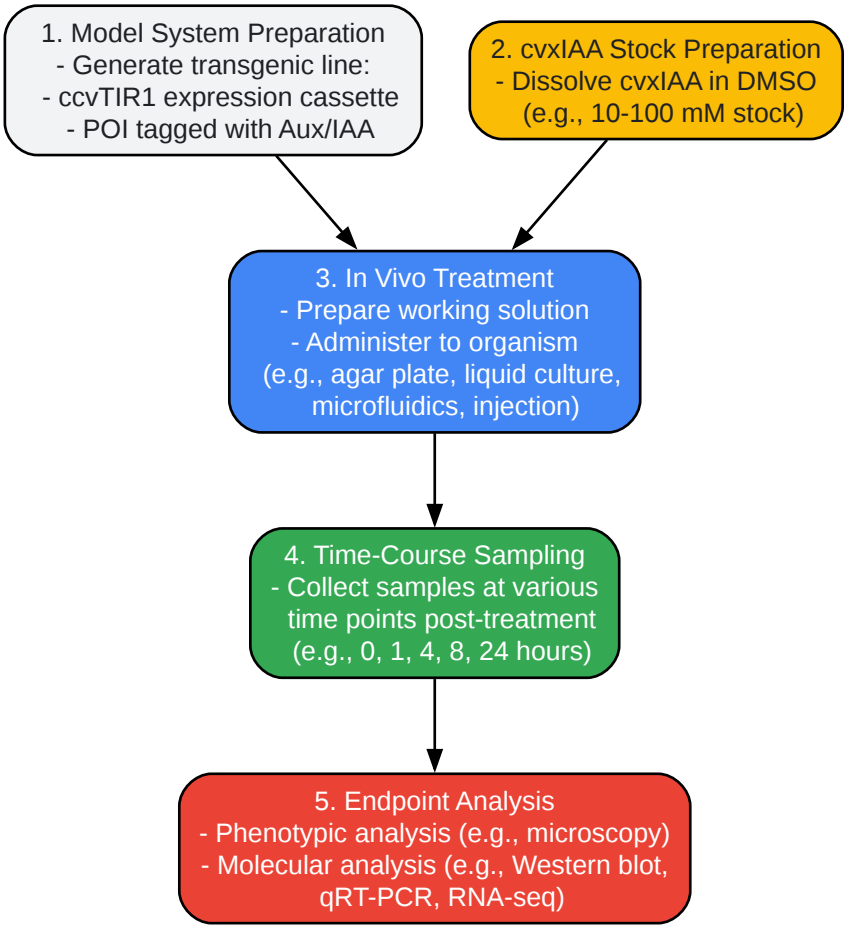

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Caption: General experimental workflow for **cvxIAA**-ccvTIR1 studies.

Protocol 2: Preparation and Application of **cvxIAA** for Arabidopsis Seedlings

This protocol provides specific steps for treating Arabidopsis seedlings grown on agar plates.

Materials:

- **cvxIAA** (5-(3-methoxyphenyl)-IAA) powder
- Dimethyl sulfoxide (DMSO)
- Murashige and Skoog (MS) agar plates

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- Transgenic Arabidopsis seeds expressing ccvTIR1 and the Aux/IAA-tagged protein of interest
- Wild-type or non-ccvTIR1 expressing seeds (as negative controls)
- Sterile water

Procedure:

- Prepare **cvxIAA** Stock Solution:
  - Dissolve **cvxIAA** powder in 100% DMSO to create a concentrated stock solution (e.g., 10 mM).
  - Store the stock solution in small aliquots at -20°C, protected from light.
- Prepare Treatment Plates:
  - Prepare standard MS agar plates. Allow the autoclaved media to cool to approximately 50-55°C.
  - Add the **cvxIAA** stock solution to the molten agar to reach the desired final concentration (e.g., 0.1 µM to 10 µM). Ensure thorough mixing.
    - Control Plates: Prepare control plates by adding an equivalent volume of DMSO (vehicle control) to the molten agar.
  - Pour the plates and let them solidify in a sterile hood.
- Seedling Growth and Treatment:
  - Sterilize and sow the transgenic and control Arabidopsis seeds on standard MS plates.
  - Stratify the seeds at 4°C for 2-3 days in the dark.
  - Grow the seedlings under standard conditions (e.g., 16-hour light/8-hour dark cycle) for 4-5 days.

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- Carefully transfer the seedlings to the **cvxIAA**-containing plates and the DMSO control plates.

- Incubation and Observation:
  - Return the plates to the growth chamber.
  - Observe and collect samples at desired time points (e.g., for phenotypic analysis like root growth measurement or for molecular analysis). For transcriptional analysis using reporters like DR5::GFP, imaging can be performed after 24 hours.[2][10]

Protocol 3: Analysis of Protein Depletion by Western Blot

Materials:

- Treated and control seedlings/tissues
- Liquid nitrogen
- Protein extraction buffer (e.g., RIPA buffer with protease inhibitors)
- BCA protein assay kit
- SDS-PAGE gels and running buffer
- Transfer apparatus and buffer
- PVDF or nitrocellulose membrane
- Blocking buffer (e.g., 5% non-fat milk or BSA in TBST)
- Primary antibody against the protein of interest or its epitope tag
- Loading control antibody (e.g., anti-actin, anti-tubulin)
- HRP-conjugated secondary antibody
- Chemiluminescent substrate

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Procedure:

- Protein Extraction:
  - Harvest seedlings/tissues from **cvxIAA** and control plates at specified time points.
  - Immediately freeze the tissue in liquid nitrogen and grind to a fine powder.
  - Add ice-cold protein extraction buffer, vortex thoroughly, and incubate on ice for 30 minutes.
  - Centrifuge at high speed (e.g., 14,000 x g) for 15 minutes at 4°C.
  - Collect the supernatant containing the total protein extract.
- Quantification and Sample Preparation:
  - Determine the protein concentration of each sample using a BCA assay.
  - Normalize the protein concentrations for all samples.
  - Add Laemmli sample buffer and boil the samples at 95°C for 5 minutes.
- SDS-PAGE and Western Blotting:
  - Load equal amounts of protein per lane on an SDS-PAGE gel.
  - Run the gel to separate proteins by size.
  - Transfer the separated proteins to a PVDF or nitrocellulose membrane.
  - Block the membrane for 1 hour at room temperature in blocking buffer.
  - Incubate the membrane with the primary antibody (diluted in blocking buffer) overnight at 4°C.
  - Wash the membrane three times with TBST.
  - Incubate with the HRP-conjugated secondary antibody for 1 hour at room temperature.

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- Wash the membrane again three times with TBST.
- Apply the chemiluminescent substrate and visualize the protein bands using a digital imager.
- Analyze the band intensities relative to the loading control to quantify protein depletion.

Concluding Remarks

The **cvxIAA**-ccvTIR1 system provides a powerful and precise method for conditional protein knockout and pathway induction in vivo.[1][3] Its orthogonality to endogenous auxin signaling makes it an invaluable tool for dissecting complex biological processes without confounding off-target effects.[4][5] For drug development professionals, this system offers a robust platform for target validation by enabling the conditional depletion of a specific protein target in vivo, allowing for the assessment of its physiological role and therapeutic potential. Further improvements, such as the pico-molar affinity "pico_**cvxIAA**" variant, continue to enhance the sensitivity and utility of this chemical genetic tool.[12]

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References

- 1. Chemical hijacking of auxin signaling with an engineered auxin-TIR1 pair - PMC [pmc.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. Chemical hijacking of auxin signaling with an engineered auxin-TIR1 pair - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Chemical hijacking of auxin signaling with an engineered auxin-TIR1 pair. | University of Kentucky College of Arts & Sciences [hs.as.uky.edu]
- 5. tcichemicals.com [tcichemicals.com]
- 6. Chemical Biology in Auxin Research - PMC [pmc.ncbi.nlm.nih.gov]

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- 7. researchgate.net [researchgate.net]
- 8. researchgate.net [researchgate.net]
- 9. Rapid and reversible root growth inhibition by TIR1 auxin signalling - PMC [pmc.ncbi.nlm.nih.gov]
- 10. researchgate.net [researchgate.net]
- 11. researchgate.net [researchgate.net]
- 12. A Super Strong Engineered Auxin-TIR1 Pair - PubMed [pubmed.ncbi.nlm.nih.gov]

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